

Application Notes: Preparation and Use of c-Fms-IN-1 Stock Solution

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Compound of Interest

Compound Name: *c-Fms-IN-1*

Cat. No.: B2436168

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Introduction

c-Fms, also known as Colony-Stimulating Factor 1 Receptor (CSF1R), is a receptor tyrosine kinase that plays a crucial role in the survival, proliferation, and differentiation of myeloid cells, including macrophages and their precursors.[1][2][3] The receptor is activated by its ligands, Colony-Stimulating Factor 1 (CSF-1) and Interleukin-34 (IL-34).[1][3][4] Dysregulation of the c-Fms signaling pathway is implicated in various diseases, including cancer, autoimmune disorders, and neurodegenerative diseases.[2][3][4] **c-Fms-IN-1** is a potent and selective inhibitor of c-Fms kinase activity, making it a valuable tool for studying the biological functions of c-Fms and for potential therapeutic development.[5][6] These application notes provide detailed protocols for the preparation and handling of **c-Fms-IN-1** stock solutions for research applications.

Mechanism of Action

c-Fms-IN-1 specifically targets the tyrosine kinase activity of the c-Fms receptor.[6] Upon ligand binding, c-Fms dimerizes and undergoes autophosphorylation, initiating downstream signaling cascades such as the PI3K/Akt, JNK, and ERK1/2 pathways.[2][3] These pathways are essential for regulating gene expression related to cell survival and proliferation.[7] By inhibiting the kinase activity of c-Fms, **c-Fms-IN-1** blocks these downstream signaling events, thereby inhibiting the functions of myeloid cells.[6]

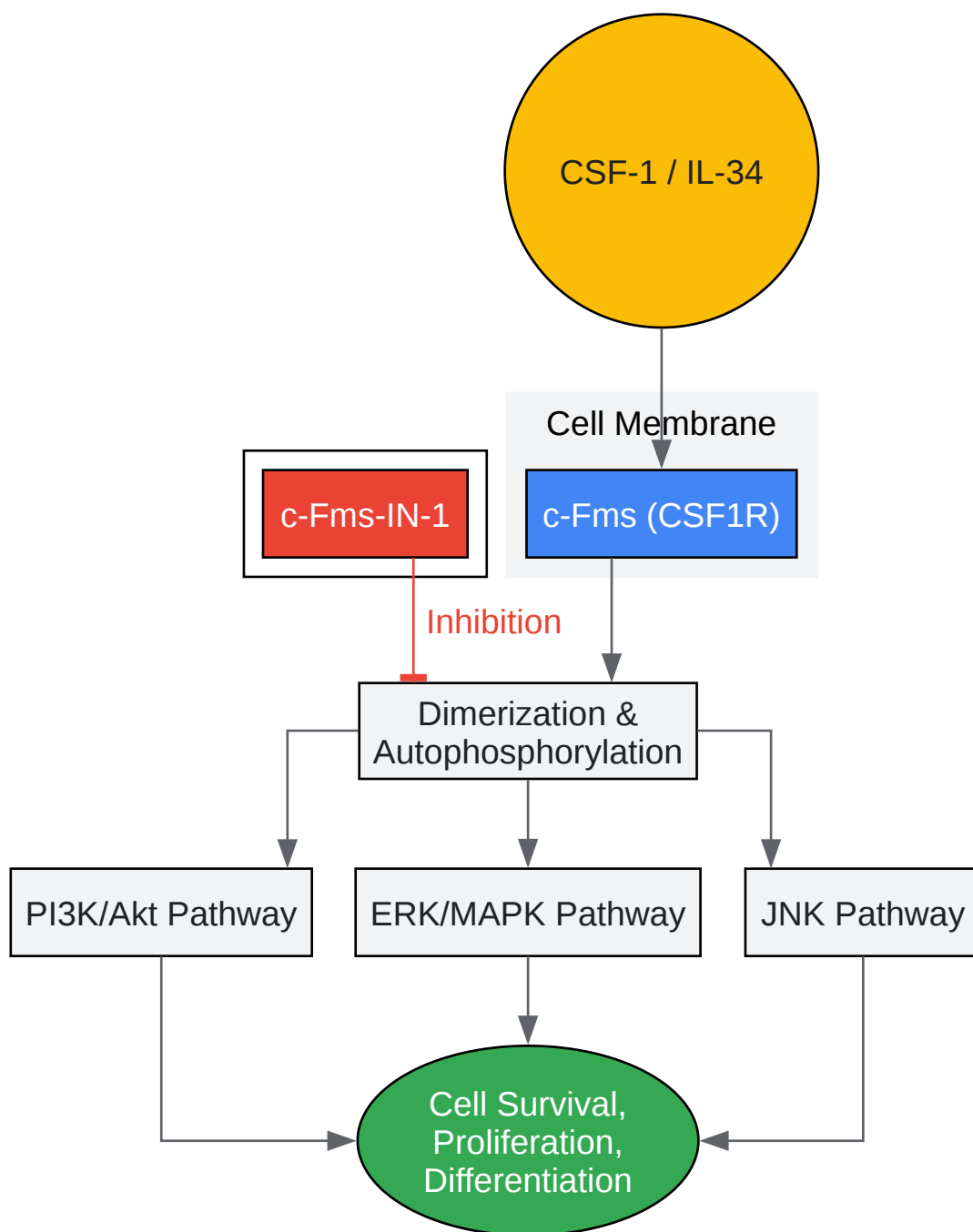
Data Presentation

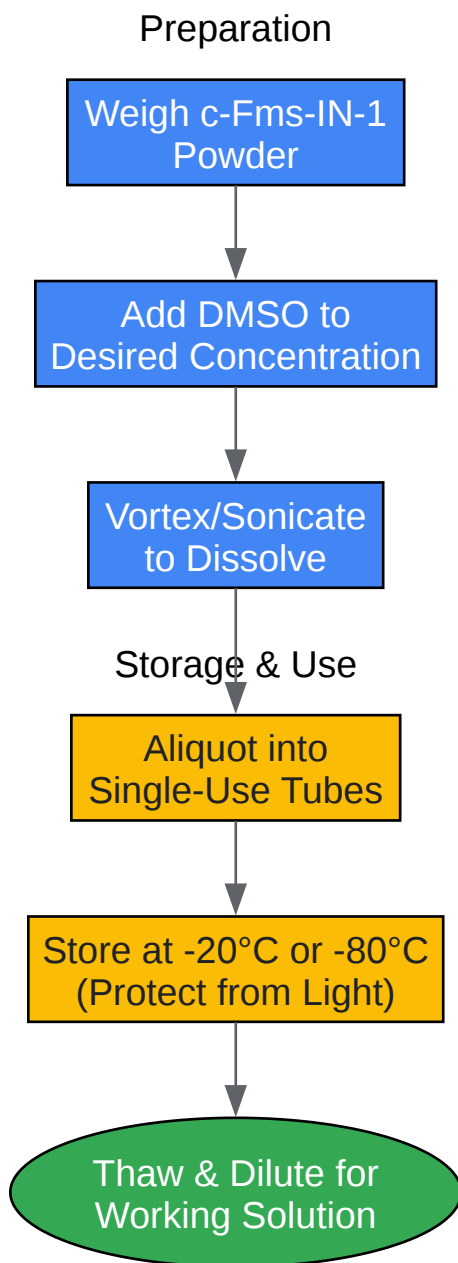
A summary of the key quantitative data for **c-Fms-IN-1** is presented in the table below.

| Parameter | Value | Source |
|--------------------------|---|--|
| Target | c-Fms / CSF1R | [5] [6] |
| IC ₅₀ | 0.0008 µM (8 nM) | [5] |
| Molecular Formula | C ₁₉ H ₂₁ N ₃ O ₃ | [8] |
| Molecular Weight | 339.39 g/mol | [8] |
| Solubility (DMSO) | ≥ 90 mg/mL (265.18 mM) | [8] |
| Storage (Powder) | -20°C for 3 years | [8] [9] |
| Storage (Stock Solution) | -80°C for 6 months; -20°C for 1 month | [5] [10] |

Visualizations

c-Fms Signaling Pathway Inhibition





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